

Proper Disposal Procedures for Trewiasine (likely Trietazine)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Trewiasine
Cat. No.:	B1259721

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Trewiasine**, which is strongly indicated to be a trade name or misspelling for Trietazine, a triazine-based herbicide. The following procedures are based on safety data for Trietazine and general guidance for triazine herbicides. Always consult your institution's specific safety protocols and local regulations.

Immediate Safety and Handling Precautions

Trietazine is categorized as harmful if swallowed and very toxic to aquatic life. In case of accidental exposure, follow these first aid measures:

- If Swallowed: Rinse mouth and call a POISON CENTER or doctor if you feel unwell.
- If Inhaled: Move the person to fresh air and have them rest.
- In Case of Skin Contact: Remove contaminated clothing immediately and rinse the skin with water/shower.
- In Case of Eye Contact: Rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[1\]](#)

When handling Trietazine, wear appropriate personal protective equipment (PPE), including protective gloves and safety spectacles.[\[2\]](#) Work in a well-ventilated area and avoid creating

dust.[\[2\]](#) Do not eat, drink, or smoke when using this product.[\[2\]](#)

Quantitative Data Summary

Property	Value	Source
Chemical Name	Trietazine	PubChem
Molecular Formula	C ₉ H ₁₆ CIN ₅	PubChem
Appearance	Colorless crystals	ICSC 0202
Oral LD50 (rat)	594-841 mg/kg	PubChem
Aquatic Toxicity	Very toxic to aquatic life. May cause long-term adverse effects.	ICSC 0202
Storage	Store in a dry, well-ventilated place in the original, tightly closed container. Keep separated from food and feedstuffs. [2]	ICSC 0202

Detailed Disposal Protocol

The primary principle for the disposal of Trietazine is to prevent its release into the environment, particularly into drains, surface water, or groundwater, due to its high aquatic toxicity.[\[1\]](#)[\[2\]](#)

Step 1: Containment of Spills

- In case of a spill, immediately evacuate the area.
- Wear appropriate PPE, including a particulate filter respirator adapted to the airborne concentration of the substance.[\[1\]](#)[\[2\]](#)
- Prevent the spilled substance from entering the environment.[\[1\]](#)[\[2\]](#)

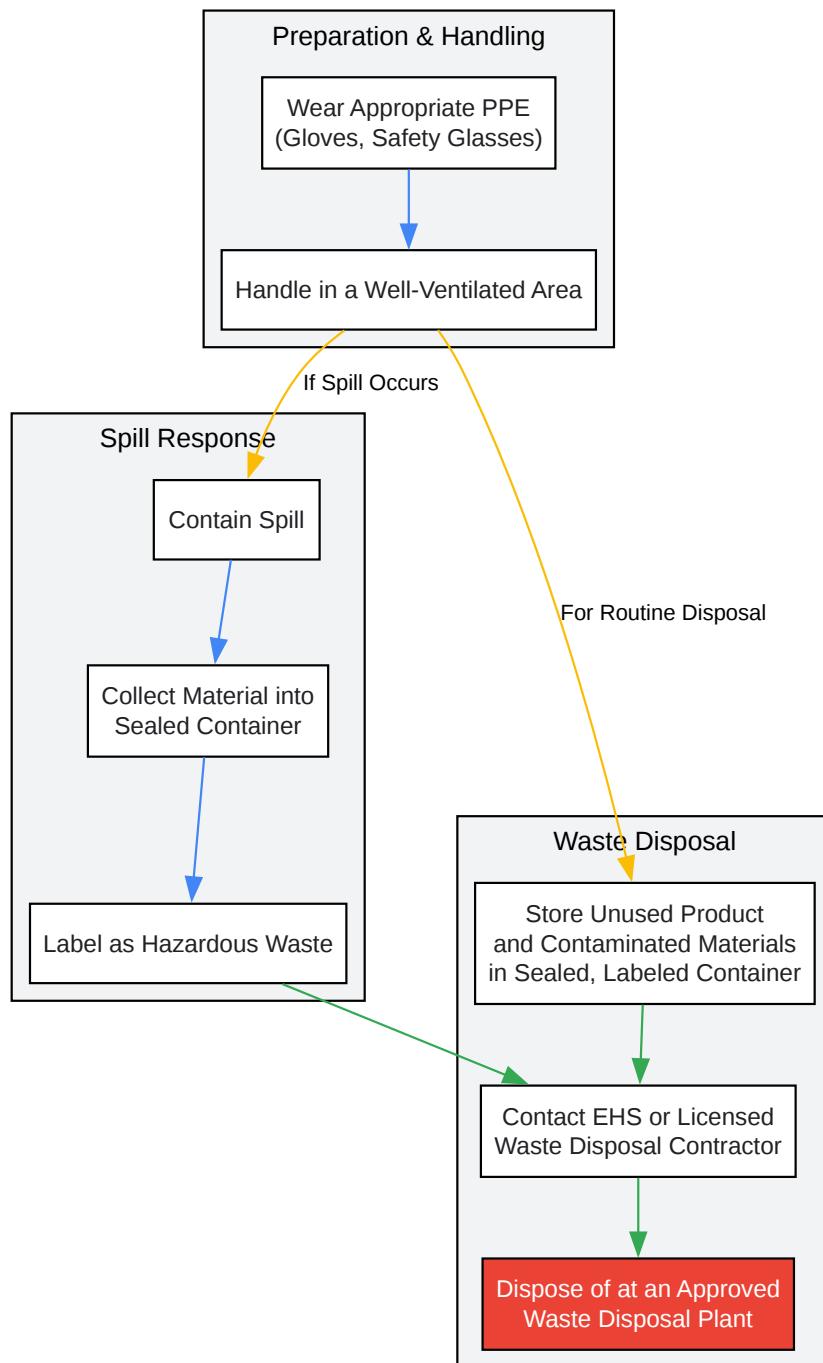
- Sweep the spilled solid material into covered containers.[1][2] To prevent dusting, it may be appropriate to moisten the material first.[1][2]
- Carefully collect any remaining residue.
- Store the contained waste in a sealed, properly labeled container for disposal.[1][2]

Step 2: Disposal of Unused Product and Contaminated Materials

- Do not dispose of Trietazine down the drain or in regular trash.
- All waste material, including unused product and contaminated items (e.g., gloves, wipes), must be disposed of in accordance with national and local regulations.
- Leave the chemical in its original container if possible. Do not mix it with other waste.
- Uncleaned containers should be handled in the same manner as the product itself.
- Dispose of the contents and the container at an approved waste disposal plant. Contact your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal contractor for guidance and to arrange for pickup and disposal.

Disposal Workflow

Trewiasine (Trietazine) Disposal Workflow

[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **Trewiasine** (Trietazine).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Trietazine | C9H16CIN5 | CID 15951 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ICSC 0202 - TRIETAZINE [chemicalsafety.ilo.org]
- To cite this document: BenchChem. [Proper Disposal Procedures for Trewiasine (likely Trietazine)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1259721#trewiasine-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com